

1,7-Dibromoheptane molecular weight and formula

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Compound of Interest

Compound Name: 1,7-Dibromoheptane

Cat. No.: B124887

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An In-Depth Technical Guide to 1,7-Dibromoheptane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical properties of **1,7-dibromoheptane**, a key bifunctional alkylating agent used in various synthetic applications, including the synthesis of polymers and other organic intermediates.

Physicochemical and Identification Data

The core quantitative and identifying data for **1,7-dibromoheptane** are summarized in the table below for ease of reference and comparison.

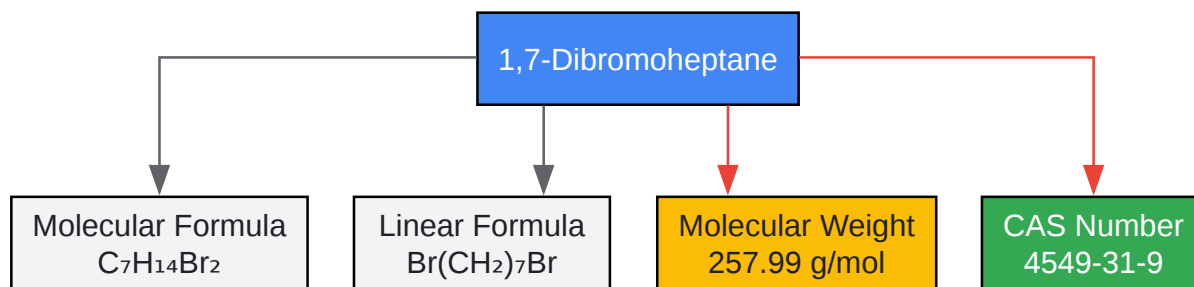
Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ Br ₂	[1][2][3][4]
Linear Formula	Br(CH ₂) ₇ Br	[3][5]
Molecular Weight	257.99 g/mol	[2][3][4][5]
CAS Registry Number	4549-31-9	[1][2][3][4][5]
IUPAC Name	1,7-dibromoheptane	[2]
Synonyms	Heptamethylene dibromide, Dibromo-1,7 heptane	[1][2][4]
Appearance	Liquid	[5]
Density	1.51 g/mL at 25 °C	[5]
Boiling Point	255 °C	[5]
Refractive Index	n ₂₀ /D 1.503	[5]
InChI	1S/C7H14Br2/c8-6-4-2-1-3-5- 7-9/h1-7H2	[1][2][5]
InChIKey	LVWSZGCVZRFBT- UHFFFAOYSA-N	[1][2][5]

Experimental Protocols

1,7-Dibromoheptane is a chemical reagent and building block. As such, it does not have intrinsic experimental protocols. Instead, it is utilized within protocols for the synthesis of more complex molecules. For instance, it has been used in the synthesis of random thermotropic liquid crystalline copolyethers and ternary copolyethers.[5] Detailed experimental methodologies are specific to each reaction and would be found in the primary literature describing such syntheses. Researchers should consult scientific databases and peer-reviewed journals for specific protocols detailing the use of **1,7-dibromoheptane** as a reactant, including reaction conditions, stoichiometry, and purification methods.

Logical Relationship Diagram

The following diagram illustrates the core relationships between the primary identifiers and chemical formulas of **1,7-dibromoheptane**.



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Caption: Logical map of **1,7-dibromoheptane**'s core identifiers.

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